

Application Notes and Protocols for Monitoring Diisopropyl Chlorophosphate Reactions

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Compound of Interest

Compound Name: *Diisopropyl chlorophosphate*

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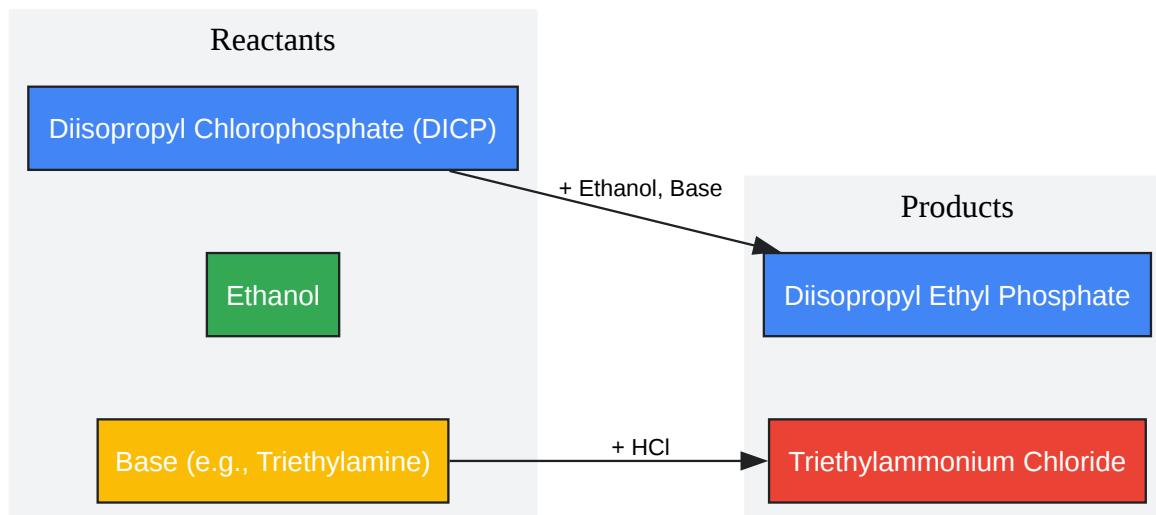
Introduction

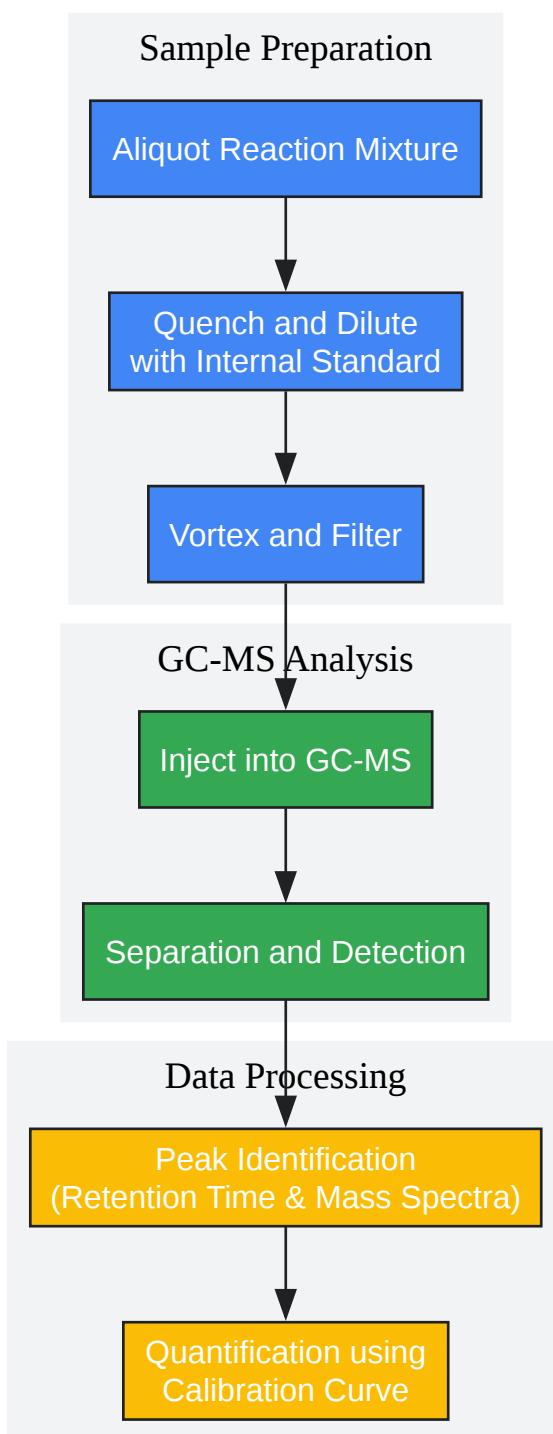
Diisopropyl chlorophosphate (DICP) is a reactive organophosphorus compound frequently utilized in organic synthesis as a phosphorylating agent. It serves as a precursor for the synthesis of a variety of organophosphates, including agrochemicals, flame retardants, and pharmaceutical intermediates. The monitoring of reactions involving DICP is crucial for ensuring reaction completion, optimizing yields, and minimizing the formation of impurities. This document provides detailed application notes and protocols for the analytical monitoring of a representative DICP reaction: the phosphorylation of ethanol to produce diisopropyl ethyl phosphate.

The analytical methods described herein—Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), ^{31}P Nuclear Magnetic Resonance (^{31}P NMR) Spectroscopy, and Argentometric Titration—offer robust and reliable means to track the consumption of DICP and the formation of the desired product and byproducts.

Reaction Pathway

Diisopropyl chlorophosphate reacts with nucleophiles, such as alcohols, in the presence of a base to yield the corresponding phosphate ester. A common byproduct of this reaction is the chloride ion, which is typically scavenged by the base. The primary reaction of interest is:



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